

Proper Disposal of Demethylwedelolactone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Demethylwedelolactone

Cat. No.: B190455

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **Demethylwedelolactone**, a coumestan with diverse biological activities. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Summary of Chemical Safety Information

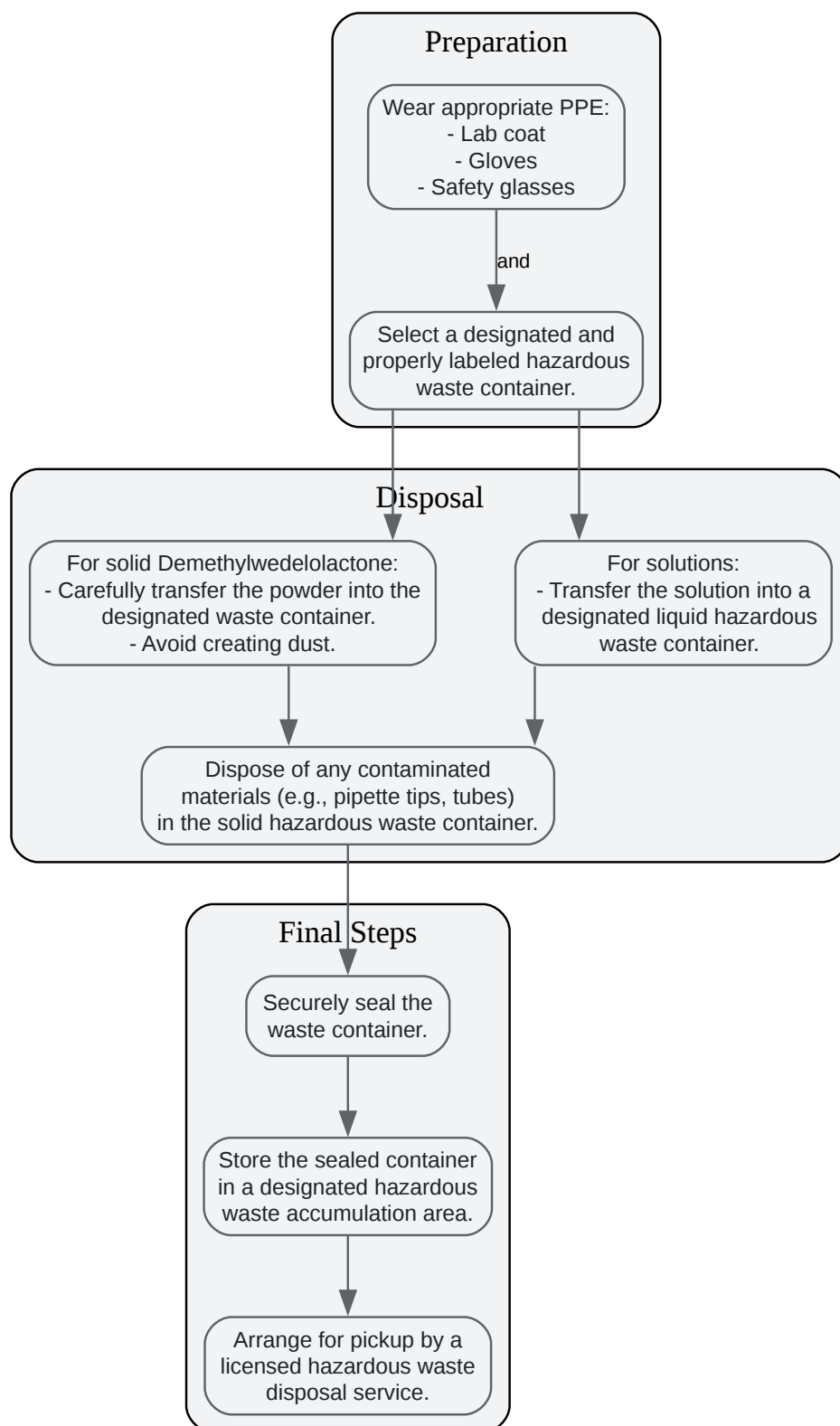
Demethylwedelolactone is classified as harmful if swallowed.[1][2] The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₅ H ₈ O ₇	PubChem[3]
Molecular Weight	300.22 g/mol	PubChem[3]
CAS Number	6468-55-9	Cayman Chemical[1]
Hazard Classification	Acute toxicity - oral 4 (H302)	Cayman Chemical[1]
Signal Word	Warning	Cayman Chemical[1]
Storage Temperature	-20°C	Sigma-Aldrich[2]
Solubility	DMSO: 2 mg/mL	Sigma-Aldrich[2]
DMF: 30 mg/ml	Cayman Chemical[4]	
Ethanol: 20 mg/ml	Cayman Chemical[4]	

Disposal Protocol

The primary directive for the disposal of **Demethylwedelolactone** is to act in accordance with local, regional, and national regulations.[1] The following steps provide a procedural workflow for its proper disposal.

Experimental Workflow for Disposal



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A flowchart outlining the step-by-step procedure for the safe disposal of
Demethylwedelolactone.

Precautionary Measures and Handling

When handling **Demethylwedelolactone**, it is crucial to adhere to the following precautionary statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink, or smoke when using this product.[\[1\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[\[1\]](#)[\[2\]](#)

Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#) It is recommended to use this product in a well-ventilated area or under a fume hood. Personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety glasses, should be worn at all times.

In case of a spill, pick up the material mechanically and place it in a suitable container for disposal.[\[1\]](#) Avoid creating dust. Ensure that the spilled material does not enter sewers or surface and ground water.[\[1\]](#)

Emergency Procedures

- Fire: Use fire-fighting measures that are appropriate for the surrounding environment. A solid water stream may be inefficient.[\[1\]](#)
- First Aid (If Swallowed): Rinse the mouth with water and immediately call a poison center or doctor for medical advice.[\[1\]](#) Do not induce vomiting unless directed to do so by medical personnel.

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